

Technical Guide: Solubility Profile & Applications of Phenyltrimethylammonium Methosulfate

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Compound of Interest

Compound Name:	<i>Phenyltrimethylammonium methosulfate</i>
CAS No.:	28001-58-3
Cat. No.:	B1599949

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Executive Summary

Phenyltrimethylammonium methosulfate (PTMA-MS) is a quaternary ammonium salt utilized primarily as a methylating agent and phase transfer catalyst (PTC) in organic synthesis. Unlike its chloride or bromide counterparts, the methosulfate anion (

) imparts unique solubility characteristics and reactivity profiles, particularly in non-halide dependent methylation reactions (e.g., O-methylation of phenols).

This guide provides researchers with a definitive solubility landscape, grounded in the principles of solvation thermodynamics for quaternary salts. It includes a self-validating experimental protocol for determining precise solubility limits in novel solvent systems.

Chemical Profile & Physicochemical Properties[1][2][3][4][5][6][7][8]

Before assessing solubility, it is critical to distinguish PTMA-MS from long-chain analogs (e.g., Behentrimonium methosulfate) which have vastly different lipophilic profiles.

Property	Specification
Chemical Name	Phenyltrimethylammonium methosulfate
CAS Number	28001-58-3
Molecular Formula	
Molecular Weight	247.31 g/mol
Cation	Phenyltrimethylammonium ()
Anion	Methosulfate ()
Physical State	White to off-white crystalline solid
Melting Point	123–125 °C (lit.) ^{[1][2][3]}
Primary Function	Methylating agent, Phase Transfer Catalyst

Solubility Landscape

The solubility of PTMA-MS is governed by the "Like Dissolves Like" principle, specifically the interaction between its ionic lattice and the dielectric constant of the solvent. As an ionic salt, it requires high-dielectric solvents to overcome lattice energy via ion-dipole solvation.

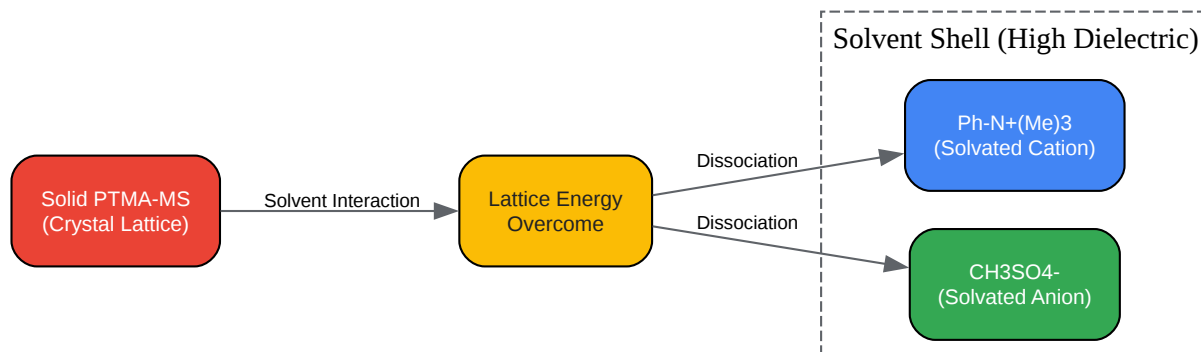
Qualitative Solubility Data

The following table categorizes solvent compatibility based on polarity and experimental precedence in methylation reactions.

Solvent Class	Representative Solvents	Solubility Status	Mechanistic Rationale
Polar Protic	Water, Methanol, Ethanol	High	Strong hydrogen bonding and high dielectric constant stabilize the dissociated ions.
Polar Aprotic	DMF, DMSO, DMAc, Acetonitrile	High	Excellent cation solvation; preferred for reactions to leave the anion "naked" and reactive.
Chlorinated	Dichloromethane (DCM), Chloroform	Moderate	Soluble enough for Phase Transfer Catalysis (PTC) but may require heating or agitation.
Non-Polar	Hexane, Toluene, Diethyl Ether	Insoluble	Lack of dipole moment prevents disruption of the ionic crystal lattice.

Solvation Mechanism

The dissolution of PTMA-MS involves the dissociation of the quaternary ammonium cation from the methosulfate anion. In polar solvents like water or DMF, solvent molecules orient themselves around the ions, forming a solvation shell that prevents re-association.



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Figure 1: Thermodynamic pathway of PTMA-MS dissolution. High dielectric solvents reduce the electrostatic attraction between the cation and anion.

Experimental Protocol: Determination of Saturation Limits

Self-Validating System

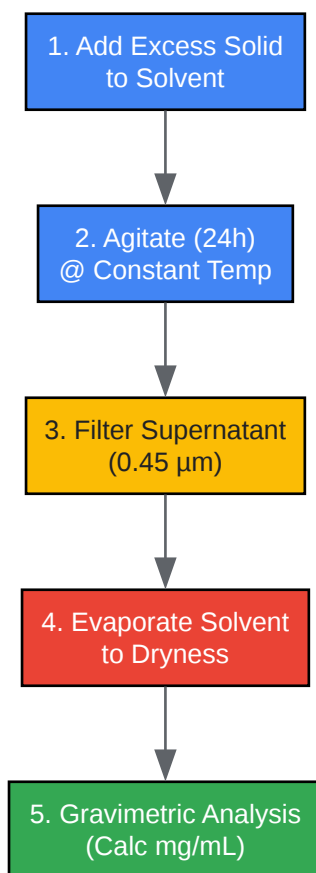
Since specific quantitative solubility data (g/L) varies by temperature and purity, researchers should use the Gravimetric Saturation Shake-Flask Method to determine exact limits for their specific application.

Materials Required[6]

- PTMA-MS (dried in a desiccator overnight).
- Target Solvent (HPLC Grade).
- Temperature-controlled orbital shaker.
- 0.45 μm Syringe Filter (PTFE for organics, Nylon for aqueous).
- Analytical Balance (0.0001 g precision).

Step-by-Step Methodology

- Preparation: Add excess PTMA-MS solid to 10 mL of the target solvent in a glass vial. "Excess" is confirmed by the visual presence of undissolved solid at the bottom.
- Equilibration: Seal the vial and agitate in the orbital shaker at the desired temperature (e.g., 25°C) for 24 hours.
- Clarification: Stop agitation and allow the solid to settle for 1 hour.
- Filtration: Withdraw 2 mL of the supernatant and filter through a 0.45 μm syringe filter into a pre-weighed weighing boat ().
- Evaporation: Evaporate the solvent (vacuum oven or nitrogen stream) until a constant mass is achieved ().
- Calculation:



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Figure 2: Workflow for gravimetric determination of PTMA-MS solubility.

Applications & Reaction Context

O-Methylation of Phenols

PTMA-MS is a potent methylating agent often used when methyl iodide is too volatile or toxic.

- Preferred Solvent: Dimethylformamide (DMF).^{[4][3][5]}
- Rationale: DMF dissolves both the PTMA-MS salt and the phenolate intermediate, facilitating a homogeneous reaction.
- Mechanism: The methosulfate anion acts as a leaving group, transferring the methyl group to the nucleophilic phenoxide.

Phase Transfer Catalysis (PTC)

In biphasic systems (e.g., Water/DCM), PTMA-MS shuttles anions between phases.

- Aqueous Phase: Solubilizes the inorganic salt (e.g., NaOH).
- Organic Phase: Solubilizes the substrate.[4]
- Solubility Requirement: The catalyst must have partial solubility in the organic phase to effectively transfer the active anion.

Safety & Handling (SDS Summary)

WARNING: **Phenyltrimethylammonium methosulfate** is toxic and an irritant.[1][2]

- Toxicity: Classified as Acute Toxic (Oral).[1] The methosulfate anion can hydrolyze to form acidic byproducts; treat with the same caution as other methylating agents.
- Handling: Always handle in a fume hood. Wear nitrile gloves and safety goggles.
- Incompatibility: Avoid strong oxidizing agents.
- Storage: Store at room temperature in a tightly closed container. It is hygroscopic; protect from moisture to maintain solubility consistency.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 5284510, **Phenyltrimethylammonium methosulfate**. Retrieved from [[Link](#)]
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